

Introduction: The Significance of the 2-Arylthiazole Scaffold

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)thiazole

CAS No.: 27149-26-4

Cat. No.: B3120748

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The thiazole ring, a five-membered aromatic heterocycle containing sulfur and nitrogen, is a cornerstone of medicinal chemistry and materials science.^[1] Its unique electronic properties and ability to act as a hydrogen bond acceptor and donor make it a privileged scaffold in drug design. Thiazole derivatives exhibit a vast spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, anticonvulsant, and anticancer properties.^[2] The **2-(4-Chlorophenyl)thiazole** moiety, in particular, serves as a crucial building block for developing novel therapeutic agents, where the chlorophenyl group can modulate lipophilicity, metabolic stability, and target-binding interactions through halogen bonding.^{[1][3]}

Understanding the three-dimensional arrangement of molecules in the solid state is paramount for rational drug development. The crystal structure dictates key physicochemical properties such as solubility, dissolution rate, stability, and bioavailability. Furthermore, a detailed analysis of intermolecular interactions provides invaluable insights into molecular recognition phenomena, which can be leveraged to design more potent and selective drug candidates. This guide provides a comprehensive overview of the synthesis, crystallization, and detailed structural analysis of **2-(4-Chlorophenyl)thiazole**, serving as a reference for researchers in crystallography, medicinal chemistry, and materials science.

Part 1: Synthesis and Crystallization

The successful determination of a crystal structure begins with the synthesis of high-purity material and the subsequent growth of single crystals suitable for X-ray diffraction. The methodology described herein is a robust and reproducible approach adapted from established protocols for related thiazole derivatives.^[4]

Experimental Protocol: Synthesis via Hantzsch Thiazole Condensation

The most common and efficient route to 2-arylthiazoles is the Hantzsch condensation reaction. This protocol involves the cyclization of an α -haloketone or its equivalent with a thioamide. Here, we adapt the procedure using 4-chlorobenzothioamide and an appropriate C2 synthon.

Step-by-Step Protocol:

- Reagent Preparation:
 - Dissolve 4-chlorobenzothioamide (1.0 eq) in a suitable solvent such as absolute ethanol or methanol (approx. 10 mL per mmol of thioamide).
 - In a separate flask, prepare a solution of 2-bromoacetaldehyde diethyl acetal (1.1 eq) in the same solvent.
- Reaction:
 - To the stirred solution of 4-chlorobenzothioamide, add the 2-bromoacetaldehyde diethyl acetal solution dropwise at room temperature.
 - Heat the reaction mixture to reflux (typically 60-80°C) and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is generally complete within 3-6 hours.
- Work-up and Purification:
 - Upon completion, cool the mixture to room temperature and reduce the solvent volume under vacuum using a rotary evaporator.

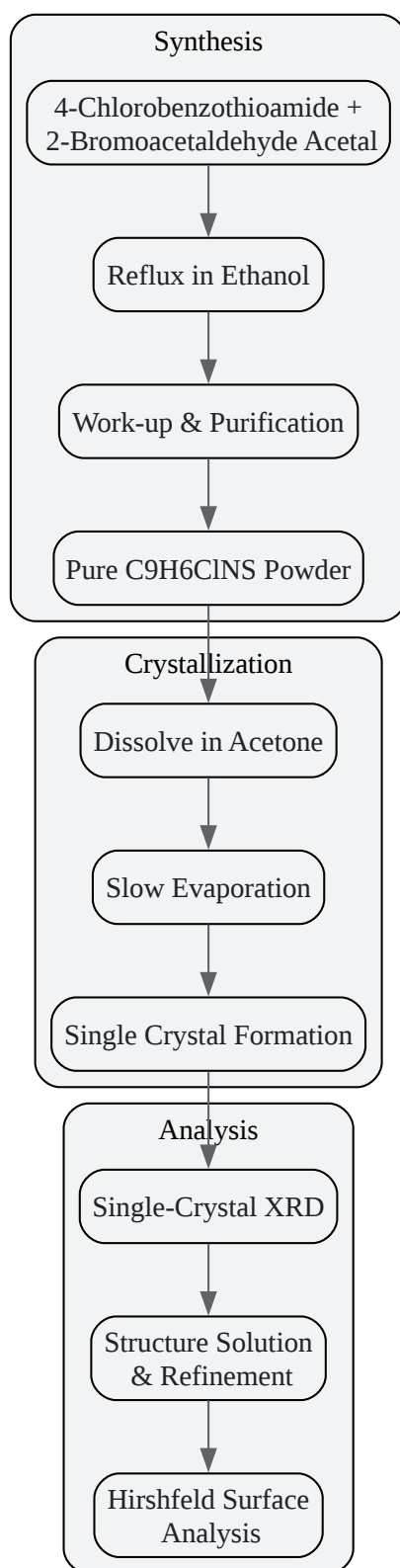
- Neutralize the reaction mixture with a saturated aqueous solution of sodium bicarbonate. This will precipitate the crude product.
- Filter the solid product, wash with cold water, and dry under vacuum.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) to yield pure **2-(4-Chlorophenyl)thiazole**.

Experimental Protocol: Single Crystal Growth

The growth of diffraction-quality single crystals is often the most critical and challenging step. Slow evaporation is a widely successful technique for compounds of this nature.^[4]

Step-by-Step Protocol:

- Solvent Selection: Screen various solvents for high solubility of the compound at elevated temperatures and moderate solubility at room temperature. Acetone, ethanol, or a mixture like dichloromethane/hexane are often good starting points.
- Solution Preparation: Prepare a saturated or near-saturated solution of purified **2-(4-Chlorophenyl)thiazole** in the chosen solvent by gentle warming.
- Crystallization:
 - Filter the warm solution through a syringe filter (0.22 µm) into a clean vial.
 - Cover the vial with a cap, pierced with a few small holes using a needle. This restricts the rate of evaporation.
 - Place the vial in a vibration-free environment at a constant temperature.
- Crystal Harvesting: Colorless, well-defined crystals should form over several days to a week. Carefully harvest the crystals and dry them on filter paper.



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Caption: Experimental workflow from synthesis to structural analysis.

Part 2: Crystal Structure Elucidation and Analysis

While the specific crystal structure of **2-(4-Chlorophenyl)thiazole** (C₉H₆ClNS) is not available in the public domain as of this writing, we can present a detailed analysis based on the published data for the closely analogous compound, 2-(4-chlorophenyl)benzothiazole (C₁₃H₈ClNS), to illustrate the core principles and expected outcomes.^[5] This compound shares the key 2-(4-chlorophenyl) moiety attached to a similar heterocyclic system, making it an excellent model.

Crystallographic Data (Illustrative Example)

The data presented below is for 2-(4-chlorophenyl)benzothiazole, determined by single-crystal X-ray diffraction.^[5]

Parameter	Value
Chemical Formula	C ₁₃ H ₈ ClNS
Formula Weight	245.72
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	11.0497(5)
b (Å)	14.1040(6)
c (Å)	7.1466(3)
β (°)	98.556(4)
Volume (Å ³)	1101.37(8)
Z (Molecules/Unit Cell)	4
Temperature (K)	150
R-factor (Rgt(F))	0.0298
wRref(F ²)	0.0815

Table 1: Summary of crystallographic data for the illustrative compound 2-(4-chlorophenyl)benzothiazole.[5]

Molecular Geometry

The asymmetric unit of the model compound contains one molecule.[5] A key structural feature in such compounds is the dihedral angle between the planes of the thiazole (or benzothiazole) ring and the attached chlorophenyl ring. In a related substituted thiazole, this angle was found to be 13.12 (14)°.[4][6] This slight twist from planarity is common and results from a balance between conjugative effects, which favor planarity, and steric hindrance between ortho hydrogens.

Caption: Molecular structure of **2-(4-Chlorophenyl)thiazole**.

Supramolecular Assembly and Hirshfeld Surface Analysis

The crystal packing is stabilized by a network of weak non-covalent interactions. Hirshfeld surface analysis is a powerful tool for visualizing and quantifying these interactions.[7] By mapping properties onto this unique molecular surface, one can deconstruct the crystal packing into contributions from different interaction types.

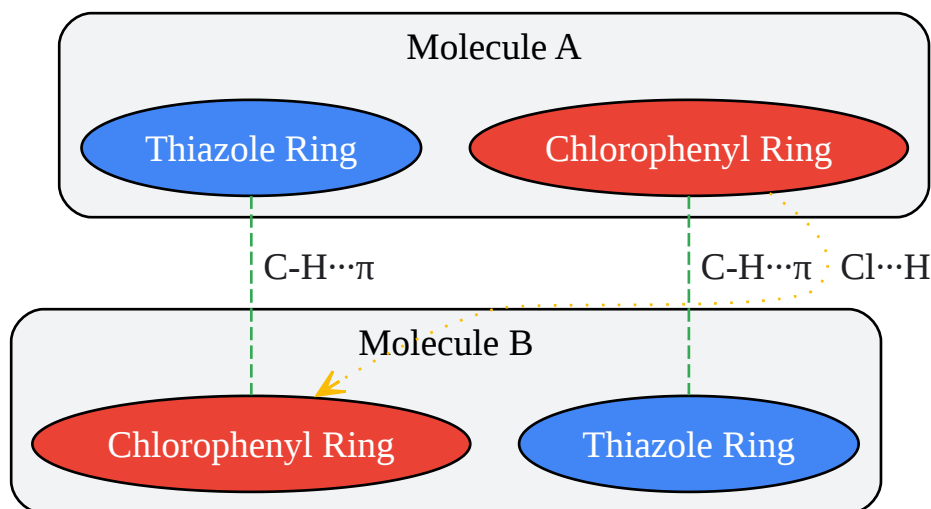
Analysis of a similar crystal structure, 2-(4-chlorophenyl)-4-(dimethoxymethyl)-5-phenyl-1,3-thiazole, revealed the following percentage contributions to the overall Hirshfeld surface:[4]

Interaction Type	Percentage Contribution (%)
H...H	39.2
C...H / H...C	25.2
Cl...H / H...Cl	11.4
O...H / H...O	8.0
S...H / H...S	5.1

Table 2: Quantitative breakdown of intermolecular contacts from Hirshfeld surface analysis of a related **2-(4-chlorophenyl)thiazole** derivative.[4]

This data reveals several key insights applicable to our target molecule:

- **H...H Contacts:** The largest contribution comes from non-specific van der Waals forces, which is typical for organic molecules.
- **C-H... π Interactions:** The significant C...H/H...C contribution (25.2%) indicates that C-H... π interactions are crucial for the crystal packing, where a C-H bond from one molecule points towards the electron-rich π -system of a phenyl or thiazole ring of a neighboring molecule.[4]
- **Halogen-Involved Contacts:** The Cl...H contacts (11.4%) are a form of weak hydrogen bonding or halogen bonding, playing a significant directional role in the supramolecular assembly.
- **π - π Stacking:** While C-H... π interactions are prominent, strong π - π stacking interactions are often not observed in this class of compounds, with centroid-to-centroid distances typically greater than 4.0 Å.[4]



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Caption: Key intermolecular interactions expected in the crystal lattice.

Conclusion and Outlook

This technical guide has detailed a comprehensive approach to understanding the solid-state structure of **2-(4-Chlorophenyl)thiazole**. By outlining robust protocols for synthesis and crystallization and employing an illustrative analysis based on a closely related, published crystal structure, we have highlighted the key structural features and intermolecular forces that govern its assembly in the solid state. The analysis underscores the importance of weak, non-covalent interactions, such as C-H $\cdots$ π and halogen-involved contacts, in dictating the supramolecular architecture. For drug development professionals, this atomic-level information is critical for understanding structure-property relationships, guiding lead optimization, and informing formulation strategies to ensure optimal therapeutic outcomes.

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